

Technical Safety & Handling Guide: 1-(2-Phenylethyl)-1H-pyrazol-3-amine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(2-Phenylethyl)-1H-pyrazol-3-amine

CAS No.: 876343-25-8

Cat. No.: B2841695

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Part 1: Executive Technical Summary

1-(2-Phenylethyl)-1H-pyrazol-3-amine (CAS: 1000895-40-8) is a specialized heterocyclic building block primarily utilized in the discovery of kinase inhibitors and anti-inflammatory agents. Its structural motif—an amino-pyrazole core substituted with a phenethyl group—serves as a critical pharmacophore for targeting Receptor-Interacting Protein Kinase 1 (RIPK1) and Fibroblast Growth Factor Receptors (FGFR).

Unlike generic Material Safety Data Sheets (MSDS), this guide contextualizes the safety parameters within the workflow of high-throughput screening and lead optimization. It bridges the gap between raw hazard data and practical laboratory application.

Chemical Identity Matrix[1]

Property	Specification
CAS Number	1000895-40-8
IUPAC Name	1-(2-Phenylethyl)-1H-pyrazol-3-amine
Synonyms	5-(2-Phenylethyl)-1H-pyrazol-3-amine; 3-Amino-1-phenethylpyrazole
Molecular Formula	C ₁₁ H ₁₃ N ₃
Molecular Weight	187.24 g/mol
SMILES	<chem>NC1=CC=NN1CCC2=CC=CC=C2</chem>
Physical State	Solid (Crystal or Powder)

Part 2: Hazard Identification & Toxicology (The "Why")

GHS Classification & Logic

As a senior scientist, you must understand why a compound carries specific warnings. This molecule combines a basic primary amine with an aromatic pyrazole ring. The hazards are derived from its ability to protonate at physiological pH and interact with mucous membranes.

Signal Word: WARNING

Hazard Class	Category	Code	Hazard Statement	Mechanism of Action
Acute Toxicity (Oral)	4	H302	Harmful if swallowed.[1]	Bioactive scaffold designed to modulate enzymes; likely moderate systemic toxicity.
Skin Irritation	2	H315	Causes skin irritation.[2][3]	Basic amine group reacts with skin lipids/proteins, causing dermatitis.
Eye Irritation	2A	H319	Causes serious eye irritation.[1][2][3]	High pH localized at the corneal surface leads to protein denaturation.
STOT - SE	3	H335	May cause respiratory irritation.[2][3][4]	Inhalation of dust irritates the upper respiratory tract mucosa.

Toxicological Inference

While specific LD50 data for this exact CAS may be limited, structural analogs (e.g., 1-methyl-1H-pyrazol-3-amine) suggest a toxicity profile driven by the aminopyrazole moiety.

- **Primary Risk:** Chemical burns or severe irritation to mucous membranes due to the pKa of the exocyclic amine (typically ~4-5, but the pyrazole nitrogen can also accept protons).
- **Secondary Risk:** As a kinase inhibitor precursor, systemic absorption may interfere with cellular signaling pathways (e.g., MAPK or RIPK1), potentially leading to off-target

cytotoxicity.

Part 3: Safe Handling & Storage Protocols

Engineering Controls & PPE

The following protocol is a self-validating system: if the control fails, the PPE serves as the redundancy.

- Primary Barrier (Engineering): All weighing and dissolution must occur within a Class II Biological Safety Cabinet or Chemical Fume Hood with a face velocity >100 fpm.
- Secondary Barrier (PPE):
 - Hands: Double nitrile gloves (0.11 mm min. thickness). Logic: Amines can permeate thin latex; double gloving allows outer glove removal upon contamination without skin exposure.
 - Eyes: Chemical splash goggles. Note: Safety glasses are insufficient for powders that can become airborne.
 - Respiratory: If working outside a hood (not recommended), use a P95 particulate respirator.

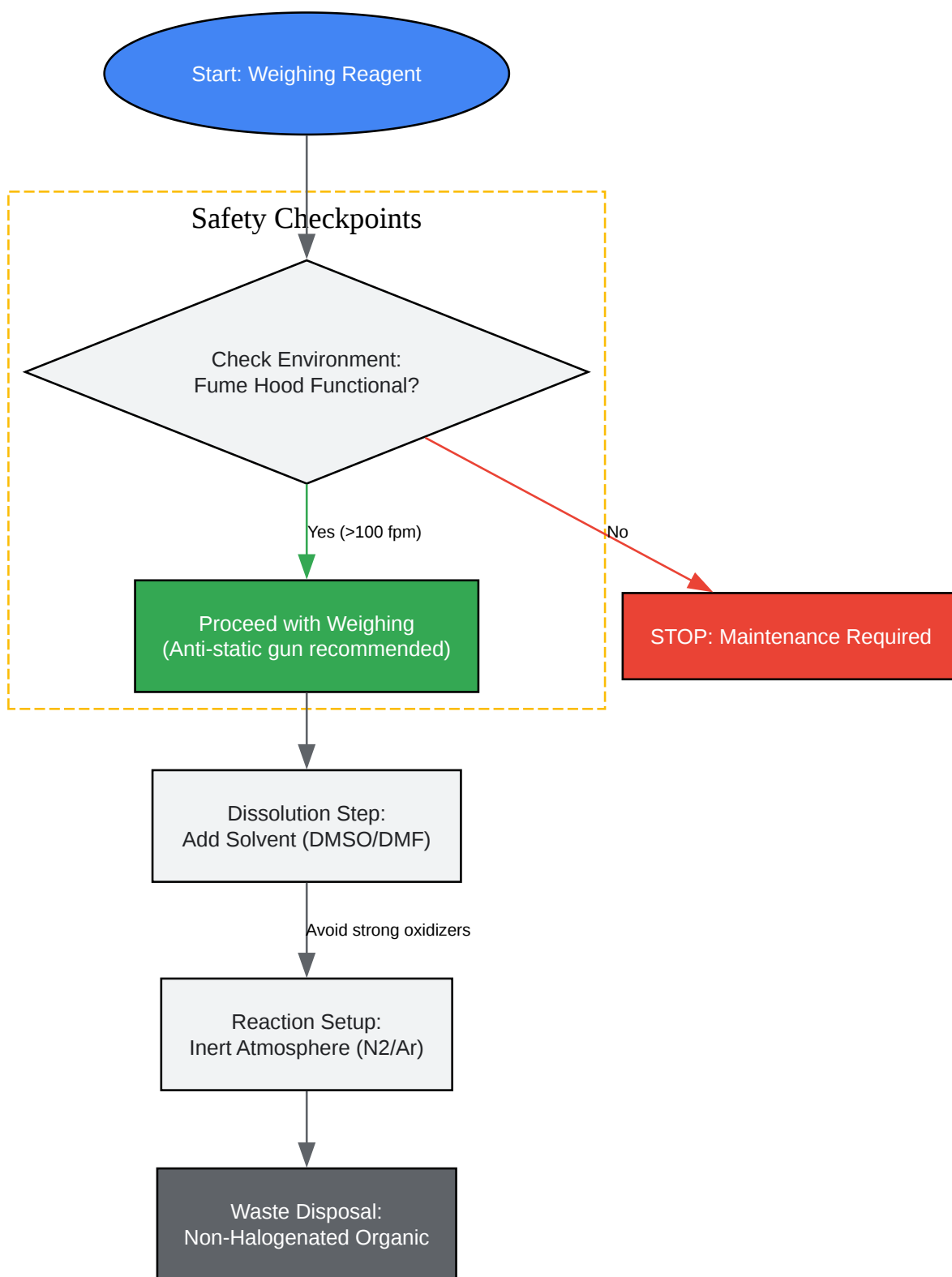
Storage & Stability

Aminopyrazoles are susceptible to oxidation and hygroscopicity.

- Atmosphere: Store under inert gas (Argon or Nitrogen). The amine group can react with atmospheric CO₂ to form carbamates over time.
- Temperature: 2–8°C (Refrigerated).
- Container: Amber glass to prevent potential photodegradation of the pyrazole ring.

Experimental Workflow Visualization

The following diagram outlines the decision logic for handling this compound during a standard synthesis operation.



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Figure 1: Operational logic for handling **1-(2-Phenylethyl)-1H-pyrazol-3-amine**, emphasizing engineering control verification.

Part 4: Emergency Response Architecture

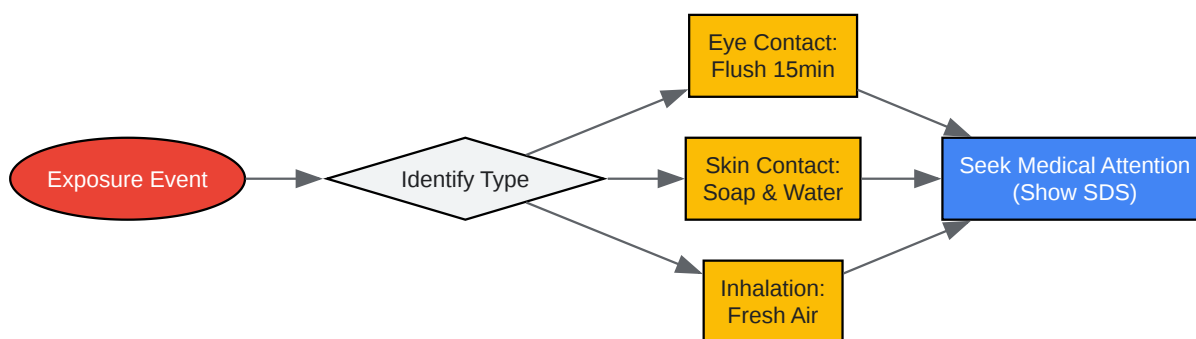
In the event of exposure, immediate action is required to mitigate the basicity of the compound.
[\[1\]](#)[\[4\]](#)

First Aid Algorithms

- Eye Contact: Immediate irrigation for 15 minutes.[\[3\]](#)[\[4\]](#) Mechanism: Dilution is critical to prevent corneal opacification from the alkaline shift. Do not use neutralization agents (acids) as the heat of reaction exacerbates injury.
- Skin Contact: Wash with soap and water.[\[1\]](#)[\[2\]](#) Note: Amines are lipophilic; soap is necessary to emulsify and remove the compound from the dermal layer.
- Ingestion: Do NOT induce vomiting. The risk of aspiration pneumonia and secondary burning of the esophagus outweighs the benefit of gastric emptying.

Spill Management

- Evacuate: Clear the immediate area of non-essential personnel.
- PPE Up: Don full PPE including respiratory protection.
- Contain: Cover spill with a dry absorbent pad or vermiculite.
- Neutralize: Wipe the area with a mild dilute acid solution (e.g., 1% acetic acid) to neutralize residual amine traces, followed by water.



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Figure 2: Triage workflow for exposure incidents.

Part 5: Application in Drug Discovery[6]

Synthesis Context

This compound is frequently used in Buchwald-Hartwig aminations or SNAr reactions to attach the pyrazole core to larger scaffolds.

- **Reactivity:** The C3-amino group is nucleophilic.
- **Selectivity:** In coupling reactions, the exocyclic amine is generally more reactive than the pyrazole ring nitrogens, but protection strategies (e.g., Boc-protection) may be required depending on the electrophile.

Biological Relevance

Researchers utilizing this compound are often investigating the RIPK1 kinase pathway involved in necroptosis and inflammation. The phenethyl group provides hydrophobic interactions within the kinase ATP-binding pocket, enhancing potency compared to simple methyl analogs [1].

References

- Discovery of a 1H-Pyrazol-3-Amine Derivative as a Novel, Selective, and Orally Available RIPK1 Inhibitor. Journal of Medicinal Chemistry. (2025). Available at: [\[Link\]](#) (Contextualized from search result 1.16).

- PubChem Compound Summary for CID 1000895-40-8. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- 1H-Pyrazolo[3,4-b]pyridines: Synthesis and Biomedical Applications. Molecules. (2022).[5] Available at: [\[Link\]](#)

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- To cite this document: BenchChem. [Technical Safety & Handling Guide: 1-(2-Phenylethyl)-1H-pyrazol-3-amine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2841695/docs#technical-safety-handling-guide-1-2-phenylethyl-1h-pyrazol-3-amine\]](https://www.benchchem.com/product/b2841695/docs#technical-safety-handling-guide-1-2-phenylethyl-1h-pyrazol-3-amine)

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